

Application Notes and Protocols: In Vivo Administration of DK419 in Mouse Models

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Compound of Interest

Compound Name: DK419

Cat. No.: B10824395

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo dosage and administration of **DK419**, a potent inhibitor of Wnt/ β -catenin signaling, in mouse models of colorectal cancer. The following protocols are based on established preclinical studies and are intended to guide researchers in designing and executing their own in vivo experiments.

Data Presentation

Table 1: **DK419** In Vivo Dosage and Administration Summary^[1]

Parameter	Details
Compound	DK419
Mouse Model	NOD/SCID mice bearing CRC240 patient-derived xenograft (PDX) tumors
Dosage	1 mg/kg body weight
Administration Route	Oral gavage
Vehicle	10% N-Methyl pyrrolidinone (NMP) and 90% PEG300
Dosing Frequency	Once daily
Treatment Duration	11 days
Reported Outcome	Inhibition of colorectal cancer tumor growth

Table 2: Pharmacokinetic Parameters of **DK419** in Mice^[1]

Parameter	Value
Dose	1 mg/kg (oral)
Mouse Strain	NOD/SCID
Cmax (Maximum Plasma Concentration)	Not explicitly stated, but plasma concentration remained above the IC50 for Wnt/ β -catenin signaling inhibition for an extended period.
Tmax (Time to Maximum Concentration)	~2 hours
Plasma Half-life	Not explicitly stated, but detectable in plasma up to 72 hours post-administration.

Experimental Protocols

Protocol 1: Preparation of **DK419** for Oral Administration

This protocol describes the preparation of **DK419** for in vivo administration in mice.

Materials:

- **DK419** compound
- N-Methyl pyrrolidinone (NMP)
- PEG300
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Prepare the vehicle solution by mixing 10% N-Methyl pyrrolidinone and 90% PEG300.[\[1\]](#)
- Dissolve **DK419** in the vehicle to a final concentration of 0.2 mg/mL.[\[1\]](#)
- Vortex the solution thoroughly to ensure complete dissolution.
- Prepare fresh on the day of administration.

Protocol 2: In Vivo Efficacy Study of **DK419** in a Colorectal Cancer PDX Mouse Model

This protocol details the methodology for evaluating the anti-tumor efficacy of **DK419** in a patient-derived xenograft (PDX) mouse model of colorectal cancer.[\[1\]](#)

Materials and Animals:

- NOD/SCID mice
- CRC240 patient-derived xenograft tumor tissue[\[1\]](#)
- Phosphate-buffered saline (PBS), sterile
- Surgical tools for mincing tissue

- Syringes and needles for implantation
- Calipers for tumor measurement
- Animal balance
- **DK419** solution (prepared as in Protocol 1)
- Vehicle solution (10% NMP, 90% PEG300)
- Oral gavage needles

Procedure:

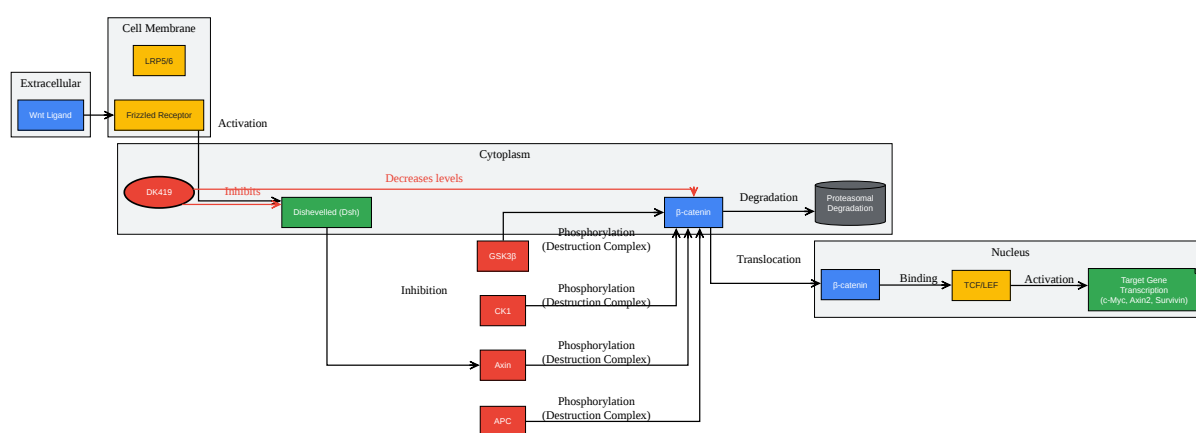
- Tumor Implantation:
 - Wash the CRC240 PDX tissue in sterile PBS.
 - Mince the tissue into a fine slurry in PBS at a concentration of 150 mg/mL.[\[1\]](#)
 - Implant 200 μ L of the PDX tissue suspension into the flanks of NOD/SCID mice.[\[1\]](#)
- Tumor Growth and Randomization:
 - Monitor tumor growth regularly using calipers.
 - When tumor volumes reach approximately 100 mm³, randomize the mice into treatment and control groups.[\[1\]](#)
- Drug Administration:
 - Administer **DK419** (1 mg/kg) or vehicle control orally once a day for 11 consecutive days.[\[1\]](#)
- Monitoring:
 - Measure tumor size and body weight at regular intervals (e.g., day 0, 4, 8, and 11).[\[1\]](#)
- Endpoint and Analysis:

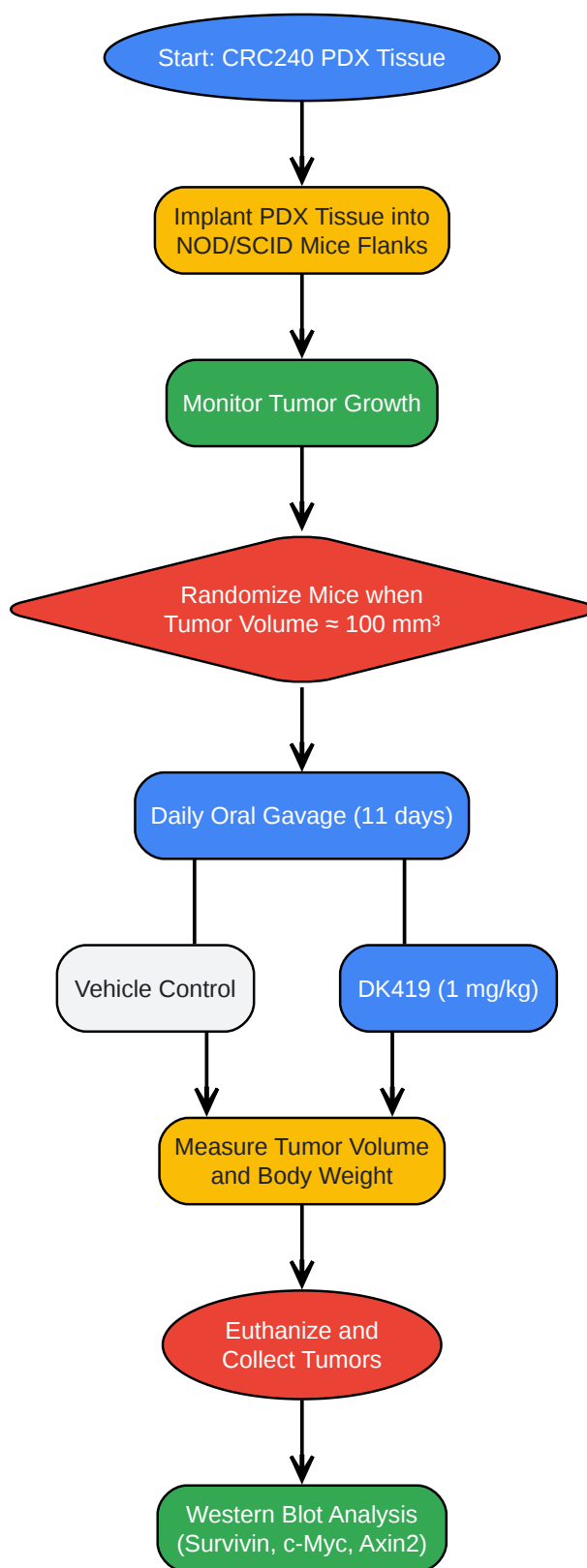
- Euthanize the animals the day after the last dose.[\[1\]](#)
- Collect tumor samples for further analysis, such as Western blotting for target proteins (e.g., Survivin, c-Myc, Axin2).[\[1\]](#)

Visualizations

Signaling Pathway of DK419 Action

DK419 is a known inhibitor of the Wnt/ β -catenin signaling pathway. Dysregulation of this pathway is a critical factor in the development of many cancers, including colorectal cancer.[\[1\]](#)
[\[2\]](#)[\[3\]](#)





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References

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